

# Application Notes and Protocols: Cellular Thermal Shift Assay (CETSA) for NRX-252114

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## Compound of Interest

Compound Name: NRX-252114

Cat. No.: B11928317

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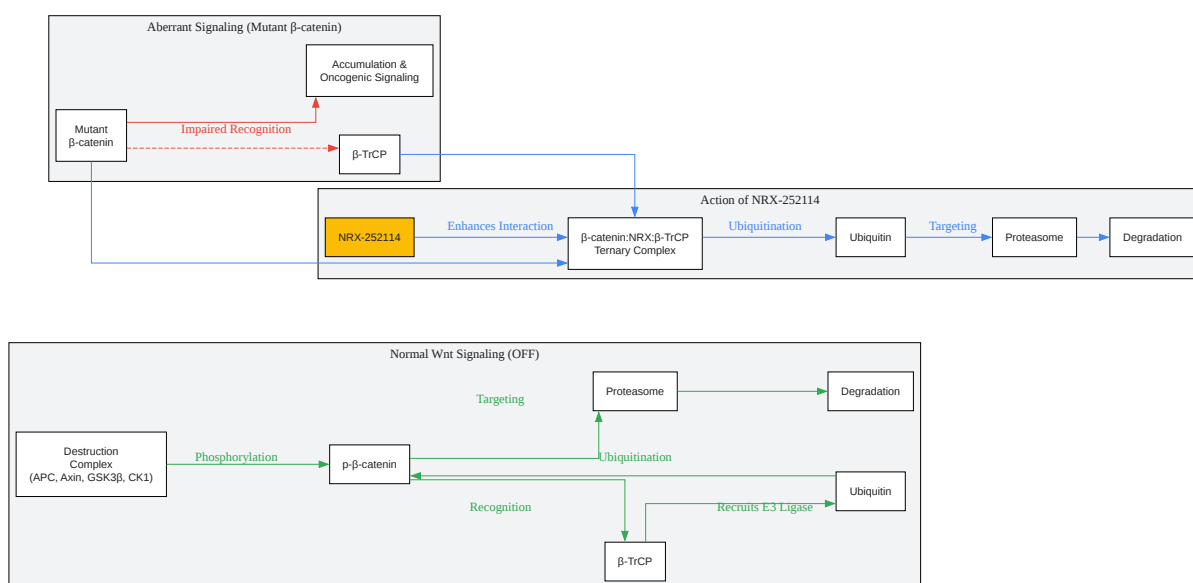
## Introduction

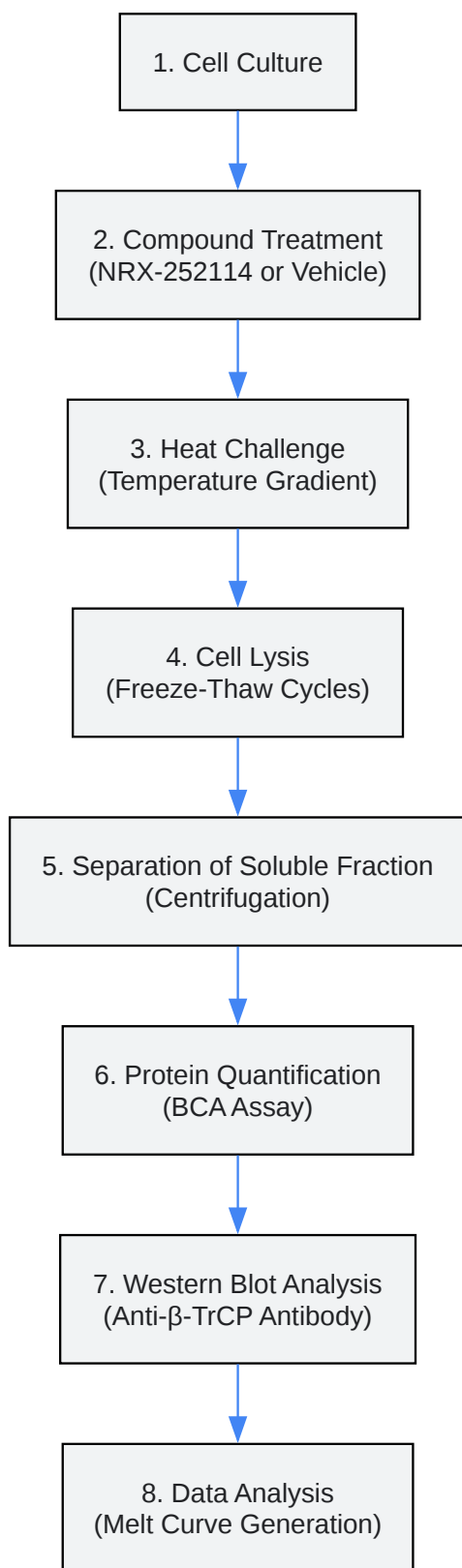
**NRX-252114** is a potent molecular glue that enhances the interaction between  $\beta$ -catenin and its cognate E3 ligase, SCF $\beta$ -TrCP, ultimately inducing the degradation of mutant  $\beta$ -catenin.[1][2][3] This compound has an in vitro EC<sub>50</sub> of 6.5 nM and a K<sub>d</sub> of 0.4 nM for the enhancement of the  $\beta$ -catenin: $\beta$ -TrCP interaction.[1] The Cellular Thermal Shift Assay (CETSA) is a powerful biophysical method used to verify the engagement of a drug with its target protein within a cellular environment. The underlying principle of CETSA is that ligand binding increases the thermal stability of the target protein.

These application notes provide a detailed protocol for utilizing CETSA to confirm the target engagement of **NRX-252114** with its putative direct binding partner,  $\beta$ -TrCP, in intact cells.

## Signaling Pathway of NRX-252114

**NRX-252114** acts as a molecular glue to stabilize the interaction between the E3 ubiquitin ligase substrate recognition subunit  $\beta$ -TrCP and  $\beta$ -catenin. This enhanced interaction facilitates the ubiquitination and subsequent proteasomal degradation of  $\beta$ -catenin. In many cancers, mutations in  $\beta$ -catenin prevent its recognition by  $\beta$ -TrCP, leading to its accumulation and the activation of pro-oncogenic signaling pathways. **NRX-252114** can promote the degradation of these mutant forms of  $\beta$ -catenin.





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## References

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- 3. Molecular Glues: The Adhesive Connecting Targeted Protein Degradation to the Clinic - PMC [pmc.ncbi.nlm.nih.gov]
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